

2-Chlorocinnamic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Chlorocinnamic acid

Cat. No.: B1195007

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An In-depth Technical Guide to 2-Chlorocinnamic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chlorocinnamic acid**, a chlorinated derivative of the naturally occurring organic acid, cinnamic acid. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and discusses its potential biological activities. The information is curated for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Chemical and Physical Properties

2-Chlorocinnamic acid, with the CAS number 3752-25-8, is a white to light yellow crystalline powder.^[1] It is characterized by a molecular weight of approximately 182.60 g/mol.^[1] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	3752-25-8	[1]
Molecular Formula	C ₉ H ₇ ClO ₂	[1]
Molecular Weight	182.60 g/mol	[1]
IUPAC Name	(2E)-3-(2-chlorophenyl)prop-2-enoic acid	[1]
Appearance	White to light yellow crystal powder	
Melting Point	208-210 °C	
Solubility	Insoluble in water; Soluble in ethanol, ethyl acetate, chloroform, dichloromethane, DMSO, and acetone.	

Synthesis of 2-Chlorocinnamic Acid: The Knoevenagel-Doebner Condensation

A common and efficient method for the synthesis of **2-Chlorocinnamic acid** is the Knoevenagel-Doebner condensation. This reaction involves the condensation of an aromatic aldehyde (2-chlorobenzaldehyde) with an active methylene compound (malonic acid) in the presence of a basic catalyst.

Experimental Protocol

Materials and Reagents:

- 2-Chlorobenzaldehyde
- Malonic acid
- Pyridine (solvent)
- Piperidine (catalyst)

- 1 M Hydrochloric acid
- Ethanol (95% for recrystallization)
- Distilled water

Equipment:

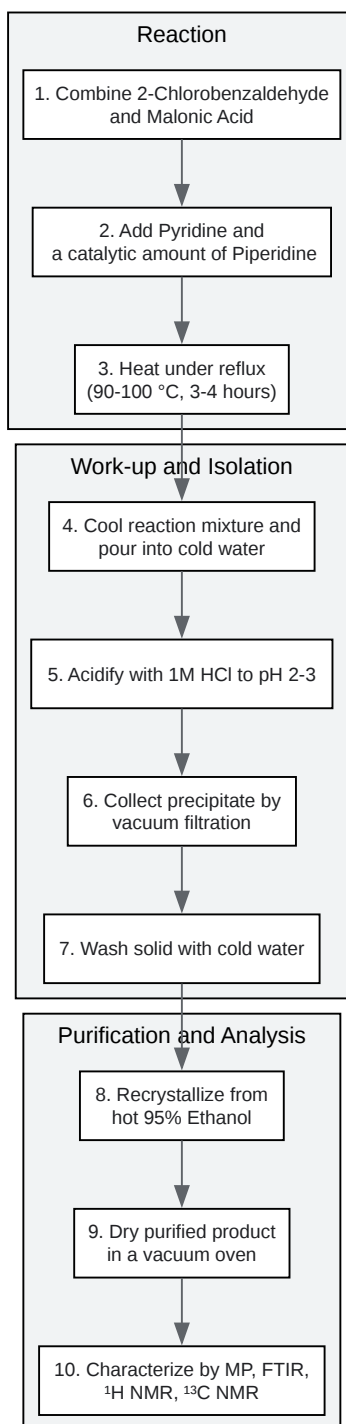
- 100 mL Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Büchner funnel and vacuum flask
- Beakers
- pH paper or pH meter

Procedure:

- **Reaction Setup:** In a 100 mL round-bottom flask, combine 2-chlorobenzaldehyde and 1.5 equivalents of malonic acid.
- **Addition of Catalyst and Solvent:** To the flask, add pyridine as the solvent and a catalytic amount of piperidine.
- **Reflux:** Assemble a reflux condenser on the flask and heat the mixture to 90-100 °C using a heating mantle or oil bath, with continuous stirring.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC). The reaction is typically complete within 3-4 hours.
- **Work-up:** Once the reaction is complete, allow the mixture to cool to room temperature. Slowly pour the reaction mixture into a beaker containing cold water while stirring.

- **Precipitation:** Acidify the aqueous mixture by the dropwise addition of 1 M hydrochloric acid until the pH reaches approximately 2-3. This will cause the crude **2-Chlorocinnamic acid** to precipitate out of the solution.
- **Isolation:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold water to remove any residual impurities.
- **Purification:** The crude product can be purified by recrystallization from a minimal amount of hot 95% ethanol to yield pure **2-Chlorocinnamic acid**.
- **Drying and Characterization:** Dry the purified crystals in a vacuum oven. The final product can be characterized by determining its melting point and using spectroscopic methods such as FTIR, ^1H NMR, and ^{13}C NMR.

Experimental Workflow: Synthesis of 2-Chlorocinnamic Acid

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Caption: A flowchart illustrating the key steps in the synthesis of **2-Chlorocinnamic acid** via the Knoevenagel-Doebner condensation.

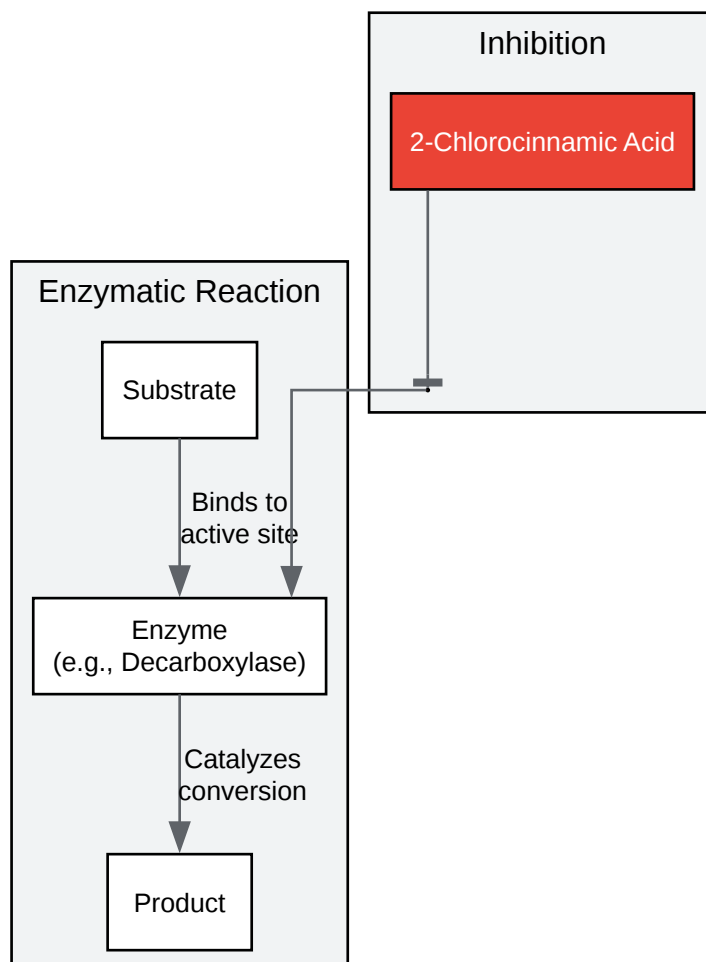
Biological Activity and Potential Applications

Cinnamic acid and its derivatives are known to exhibit a wide range of biological activities, including antimicrobial, antioxidant, anti-inflammatory, and antitumor properties.^[2] While research specifically on **2-Chlorocinnamic acid** is more limited compared to other derivatives, it has been identified as an inhibitor of certain enzymes. For instance, it has been shown to be a regiospecific inhibitor of malonic and 2-methoxycinnamic acid decarboxylases.

The mechanism of action for many cinnamic acid derivatives involves the modulation of key signaling pathways. For example, some derivatives have been shown to exert anti-inflammatory effects by inhibiting the NF- κ B and MAPK signaling pathways.^[3] In the context of cancer, some cinnamic acid derivatives are known to induce apoptosis.

Given its structural similarity to other biologically active cinnamic acids, **2-Chlorocinnamic acid** is a compound of interest for further investigation in drug discovery and development. Its potential to act as an enzyme inhibitor makes it a candidate for the development of targeted therapies.

Conceptual Pathway: 2-Chlorocinnamic Acid as an Enzyme Inhibitor



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Caption: A diagram illustrating the conceptual role of **2-Chlorocinnamic acid** as an inhibitor of an enzymatic reaction.

This technical guide provides a foundational understanding of **2-Chlorocinnamic acid** for researchers and professionals. Further studies are warranted to fully elucidate its biological activities and potential therapeutic applications.

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